

Essential Safety and Logistical Information for Handling PTP1B-IN-13

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Compound of Interest

Compound Name: PTP1B-IN-13

Cat. No.: B320099

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides crucial safety protocols and logistical plans for the potent and selective Protein Tyrosine Phosphatase 1B (PTP1B) inhibitor, **PTP1B-IN-13**. Adherence to these guidelines is essential for minimizing risk and ensuring the integrity of your research.

Chemical and Physical Properties

A summary of the key quantitative data for **PTP1B-IN-13** is provided in the table below for easy reference.

Property	Value	Source
CAS Number	650621-20-8	[1]
Molecular Formula	C ₂₄ H ₂₅ N ₃ O ₃ S ₂	[2]
Molecular Weight	467.6 g/mol	[2]
IC ₅₀	1.59 µM	[1][2]
Storage Temperature	-20°C	[1]

Operational Plan: Safe Handling of PTP1B-IN-13

This section outlines the procedural, step-by-step guidance for the safe handling of **PTP1B-IN-13** in a laboratory setting.

Personal Protective Equipment (PPE)

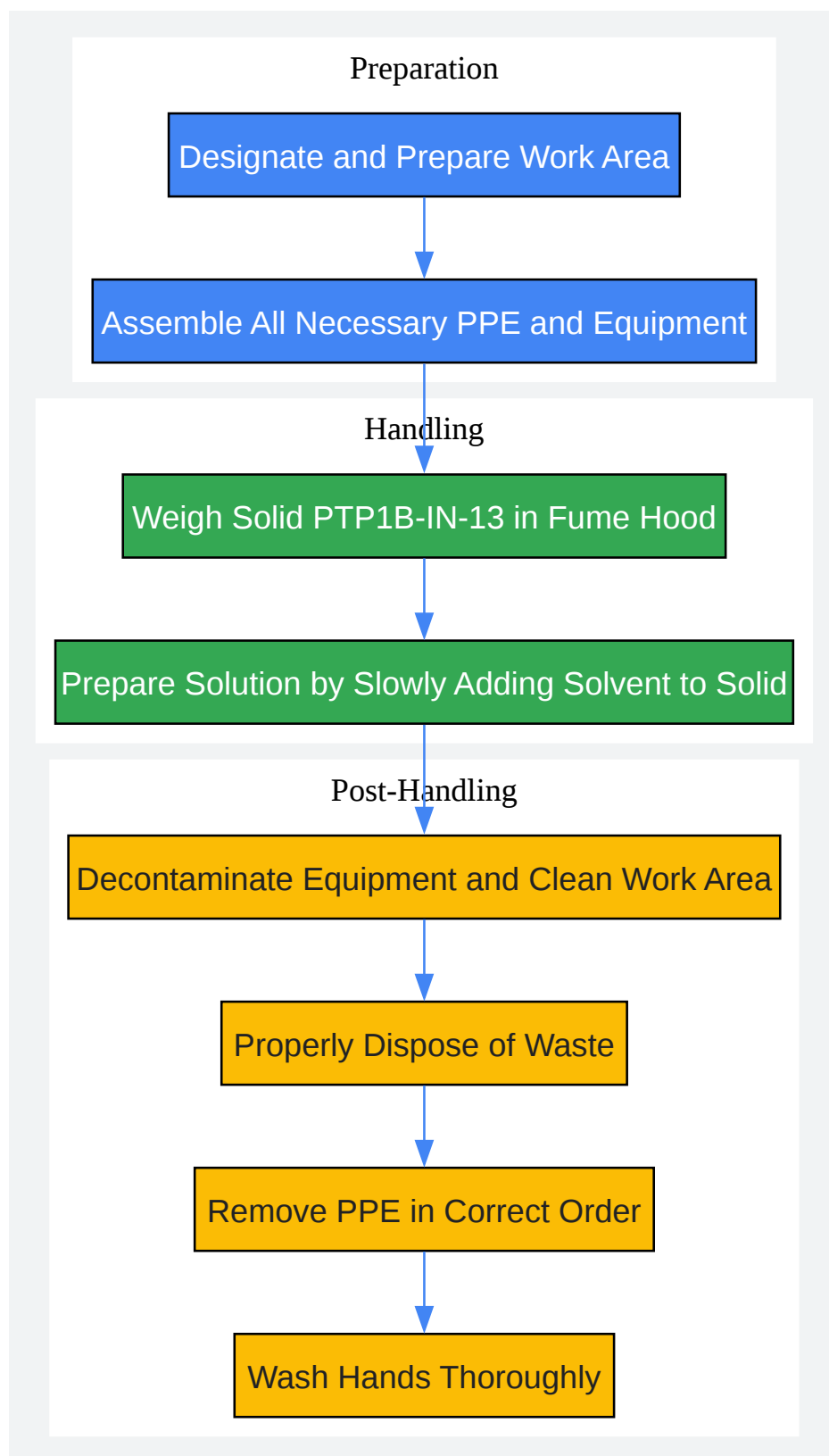
The consistent use of appropriate PPE is the first line of defense against potential exposure.

The following PPE is mandatory when handling **PTP1B-IN-13**:

- **Eye Protection:** Chemical safety glasses with side shields or goggles must be worn at all times.
- **Hand Protection:** Nitrile gloves are required. It is crucial to inspect gloves for any tears or punctures before use. Gloves should be changed frequently, and immediately if they become contaminated.
- **Body Protection:** A fully buttoned laboratory coat should be worn to protect skin and clothing.
- **Respiratory Protection:** Under normal handling conditions in a well-ventilated area, respiratory protection is not required. However, if there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used. All weighing and solution preparation should ideally be conducted in a chemical fume hood.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **PTP1B-IN-13**, from initial preparation to post-handling procedures.



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Figure 1: Safe Handling Workflow for **PTP1B-IN-13**.

Step-by-Step Handling Procedures

- Preparation:
 - Designate a specific, clean, and uncluttered area for handling **PTP1B-IN-13**.
 - Ensure a chemical fume hood is available and functioning correctly.
 - Assemble all necessary equipment, including spatulas, weighing paper, vials, and the appropriate solvent.
 - Put on all required personal protective equipment as detailed above.
- Weighing and Solution Preparation:
 - If handling the solid form, always weigh the compound within a chemical fume hood or a balance enclosure to minimize the risk of dust inhalation.
 - Use a dedicated spatula and weighing paper for **PTP1B-IN-13**.
 - When preparing a solution, slowly add the solvent to the solid to prevent splashing.
 - If using a vortex or sonicator to aid dissolution, ensure the vial is securely capped.
- Post-Handling:
 - Thoroughly clean the work area with an appropriate solvent, such as 70% ethanol, and wipe it dry.
 - Decontaminate all equipment used during the procedure.
 - Dispose of waste materials according to the disposal plan outlined below.
 - Remove PPE in the correct order to avoid cross-contamination: first gloves, then the lab coat.
 - Immediately wash your hands thoroughly with soap and water after removing your gloves.

Disposal Plan

Proper disposal of **PTP1B-IN-13** and any contaminated materials is critical to ensure laboratory and environmental safety.

- Chemical Waste:
 - Unused solid **PTP1B-IN-13** and any solutions should be disposed of as hazardous chemical waste.
 - Follow all local, state, and federal regulations for chemical waste disposal.
 - Collect waste in a designated, properly labeled, and sealed container.
- Contaminated Materials:
 - All disposable items that have come into contact with **PTP1B-IN-13**, such as gloves, weighing paper, and pipette tips, should be considered contaminated.
 - These materials should be collected in a separate, clearly labeled hazardous waste container.
- Empty Containers:
 - Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and disposed of as hazardous chemical waste.
 - After rinsing, the container can be disposed of according to institutional guidelines for clean glassware or plasticware.

By adhering to these safety and logistical guidelines, researchers can confidently and safely work with **PTP1B-IN-13**, fostering a secure and productive research environment.

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References

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